2,5-Dimethoxy-d6-4-methyl-benzaldehyde SDS safety data sheet

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Compound of Interest

Compound Name:	*2,5-Dimethoxy-d6-4-methyl-benzaldehyde*
CAS No.:	*58262-07-0*
Cat. No.:	*B129007*

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An In-depth Technical Guide to the Safety Data Sheet for **2,5-Dimethoxy-d6-4-methyl-benzaldehyde**

Audience: Researchers, Scientists, and Drug Development Professionals

This document serves as a comprehensive technical guide to the safe handling, storage, and emergency procedures for **2,5-Dimethoxy-d6-4-methyl-benzaldehyde**. As a deuterated isotopic analog, this compound is invaluable for tracer studies, metabolic pathway analysis, and as an internal standard in quantitative mass spectrometry. While the deuterium labeling is critical for its analytical function, it does not significantly alter the chemical reactivity or toxicological profile compared to its non-deuterated counterpart, 2,5-Dimethoxy-4-methylbenzaldehyde. Therefore, the safety protocols outlined herein are based on the well-established data for the parent compound.

Section 1: GHS Hazard Identification and Classification

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Understanding the inherent hazards of a chemical is the foundation of laboratory safety. 2,5-Dimethoxy-4-methylbenzaldehyde is classified as a hazardous substance under the Globally Harmonized System (GHS).[1][2]

Signal Word:Warning[1][2]

GHS Pictogram:

Summary of GHS Classifications:

Hazard Class	Hazard Category	GHS Hazard Code	Description
Skin Corrosion / Irritation	Category 2	H315	Causes skin irritation.[1][2]
Serious Eye Damage / Irritation	Category 2A	H319	Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation.[1][2]

Key Precautionary Statements:

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][3]
- P280: Wear protective gloves, eye protection, and face protection.[3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]

Section 2: Toxicological Profile and Mechanistic Insights

Substituted benzaldehydes are recognized as bioreactive chemicals.[4][5] The toxicity and irritant properties of this compound are primarily driven by the electrophilic nature of the

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aldehyde functional group.

- Mechanism of Irritation: The aldehyde group can react with nucleophilic amine groups, such as the ε-amino group of lysine residues in proteins found in the skin, eyes, and respiratory tract.[4] This covalent modification can disrupt protein structure and function, triggering an inflammatory response that manifests as irritation.

- Metabolism: In the body, benzaldehydes are typically metabolized to their corresponding benzoic acids, which are then excreted.[6][7] While the parent compound is an irritant, rapid metabolism can mitigate more systemic effects.[7]

It is crucial to recognize that while this compound is not classified for acute systemic toxicity, the potential for irritation necessitates stringent handling protocols to prevent exposure.

Section 3: Safe Handling and Storage Protocols

Proactive measures in handling and storage are paramount to ensuring both personnel safety and the chemical's stability.

Handling

- Engineering Controls: Always handle this solid compound within a certified chemical fume hood to prevent inhalation of dust and to contain any potential spills. Ensure eyewash stations and safety showers are readily accessible and operational.[2][8]

- Procedural Controls: Avoid the formation of dust during weighing and transfer. Use non-sparking tools and work away from sources of ignition.[9][10] Wash hands and any exposed skin thoroughly after handling.[2]

- Personal Protective Equipment: Wear appropriate PPE as detailed in Section 4 at all times.

Storage

Aromatic aldehydes can be sensitive to environmental conditions, leading to degradation that can compromise experimental results.[11]

- Temperature: Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][9] Refrigeration is often recommended for long-term stability.

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- Atmosphere and Light: Aldehydes are susceptible to oxidation.[12] Storing under an inert atmosphere (e.g., nitrogen or argon) and in amber vials to protect from light can extend shelf life.[13]

- Incompatibilities: Keep away from strong oxidizing agents, strong bases, and amines, as these can trigger vigorous and potentially hazardous reactions.

Section 4: Personal Protective Equipment (PPE)

The use of PPE is a non-negotiable last line of defense against chemical exposure.[14] The following table outlines the minimum required PPE for handling **2,5-Dimethoxy-d6-4-methyl-benzaldehyde**.

Protection Type	Specification	Rationale
Eye & Face	Chemical safety goggles or a full-face shield.[15][16][17]	Protects against dust particles and splashes, preventing serious eye irritation.[16]
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene). A fully buttoned lab coat.[17][18]	Prevents direct contact that causes skin irritation and potential absorption.[16]
Respiratory	Not required if handled in a fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor/particulate filter is necessary.[15][16]	Prevents inhalation of dust, which can cause respiratory tract irritation.[16]

Section 5: Emergency Response Procedures

In the event of an accidental exposure or spill, a swift and correct response is critical.

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or they feel unwell, seek medical attention.[2][3]

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- Skin Contact: Remove all contaminated clothing. Immediately wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical advice.[2][3]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention from an ophthalmologist.[2][3]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek medical attention if symptoms occur.[2]
- Spill Management: For small spills, wear appropriate PPE, cover with an inert absorbent material (e.g., sand, vermiculite), sweep up, and place in a sealed container for chemical waste disposal.[2] For large spills, evacuate the area and contact your institution's environmental health and safety department.

Section 6: Experimental Workflow and Safety Integration

The following diagram illustrates the integration of safety protocols into a typical experimental workflow involving a solid aromatic aldehyde.

Caption: A safety-integrated workflow for handling solid aromatic aldehydes in a research setting.

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